

Application Notes and Protocols for (Z)-hex-3-en-1-yne

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Compound of Interest

Compound Name: (Z)-hex-3-en-1-yne

Cat. No.: B095483

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the safe handling, storage, and use of **(Z)-hex-3-en-1-yne**, a volatile and reactive unsaturated organic compound. Adherence to these guidelines is crucial to ensure the integrity of the compound and the safety of laboratory personnel.

Physicochemical Properties

(Z)-hex-3-en-1-yne is a colorless liquid with a molecular formula of C₆H₈ and a molecular weight of 80.13 g/mol. [\[1\]](#)[\[2\]](#)[\[3\]](#) Its structure, featuring a cis-configured double bond and a terminal triple bond, makes it a valuable synthon in organic chemistry, particularly as a precursor in the synthesis of natural products like leaf alcohol. [\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) Below is a summary of its key physicochemical properties.

Property	Value	Source
Molecular Formula	C ₆ H ₈	[1] [2] [3]
Molecular Weight	80.13 g/mol	[1] [2] [3]
IUPAC Name	(Z)-hex-3-en-1-yne	[1] [2] [3]
CAS Number	17669-38-4	[3]
Appearance	Colorless oily liquid (presumed)	[4]
Boiling Point	156-157°C (for the related (Z)-hex-3-en-1-ol)	[4] [6]
Density	0.846 g/cm ³ (for the related (Z)-hex-3-en-1-ol)	[4] [6]
Solubility	Slightly soluble in water; soluble in ethanol and most organic solvents.	[4] [6]

Reactivity and Stability

(Z)-hex-3-en-1-yne is an unsaturated hydrocarbon containing both a double and a triple bond. [\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) This high degree of unsaturation makes it susceptible to various reactions and potential decomposition.

- Air and Light Sensitivity: Like many unsaturated compounds, **(Z)-hex-3-en-1-yne** is potentially sensitive to air and light, which can catalyze oxidation or polymerization.[\[1\]](#)[\[12\]](#)
- Thermal Instability: The compound may be thermally labile and could potentially isomerize or decompose at elevated temperatures.
- Reactivity: The terminal alkyne is acidic and can undergo deprotonation with a strong base. Both the double and triple bonds are susceptible to addition reactions.

Due to the lack of specific stability data for **(Z)-hex-3-en-1-yne**, the following recommendations are based on best practices for handling volatile and air-sensitive unsaturated hydrocarbons.

Condition	Recommendation	Rationale
Temperature	Store at $\leq -20^{\circ}\text{C}$ in a freezer.	To minimize volatility, prevent thermal decomposition, and slow down potential side reactions.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen).	To prevent oxidation and reactions with atmospheric moisture. [1] [13] [14]
Light	Store in an amber or opaque container.	To protect from light-catalyzed degradation. [1]
Purity	Use high-purity material and monitor for signs of decomposition (e.g., color change, precipitation).	Impurities can catalyze decomposition.

Handling and Storage Protocols

General Handling Precautions

Given its volatile and potentially reactive nature, **(Z)-hex-3-en-1-yne** should be handled with appropriate safety measures in a well-ventilated fume hood.

- Personal Protective Equipment (PPE): Always wear safety goggles, a lab coat, and chemical-resistant gloves.
- Inert Atmosphere Techniques: Handle the compound under an inert atmosphere (argon or nitrogen) using Schlenk line or glovebox techniques to prevent exposure to air and moisture. [\[14\]](#)[\[15\]](#)
- Avoid Ignition Sources: Keep away from open flames, sparks, and hot surfaces. Use non-sparking tools.
- Ventilation: Work in a well-ventilated chemical fume hood.

Storage Protocol

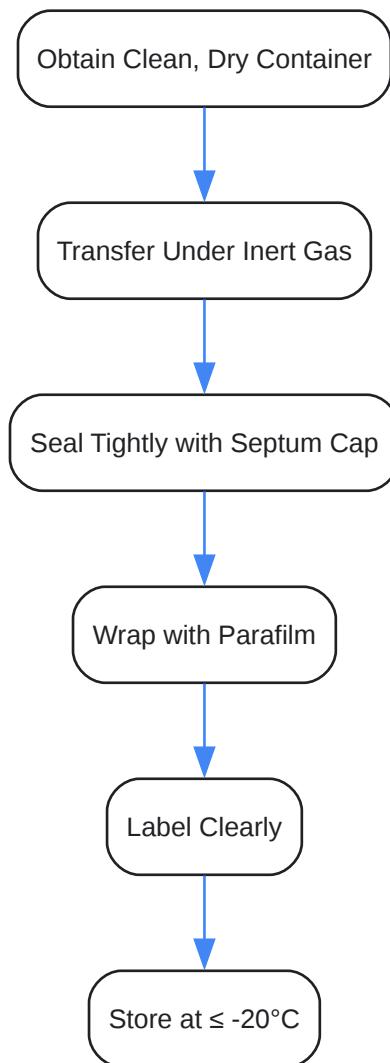
Proper storage is critical to maintain the purity and stability of **(Z)-hex-3-en-1-yne**.

Materials:

- Schlenk flask or amber vial with a PTFE-lined septum cap
- Argon or nitrogen gas source
- Freezer (-20°C or lower)
- Parafilm or other sealing tape

Procedure:

- Obtain a clean, dry Schlenk flask or amber vial of an appropriate size.
- If the compound is to be transferred, do so under a positive pressure of inert gas.
- Seal the container tightly with the septum cap.
- Wrap the cap and any joints with Parafilm for an extra seal.
- Label the container clearly with the compound name, structure, date, and any hazard warnings.
- Place the sealed container in a freezer at -20°C or below.



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Caption: Workflow for the proper storage of **(Z)-hex-3-en-1-yne**.

Experimental Protocols

The following are general protocols that can be adapted for the use of **(Z)-hex-3-en-1-yne** in chemical reactions.

Protocol for Dispensing the Compound

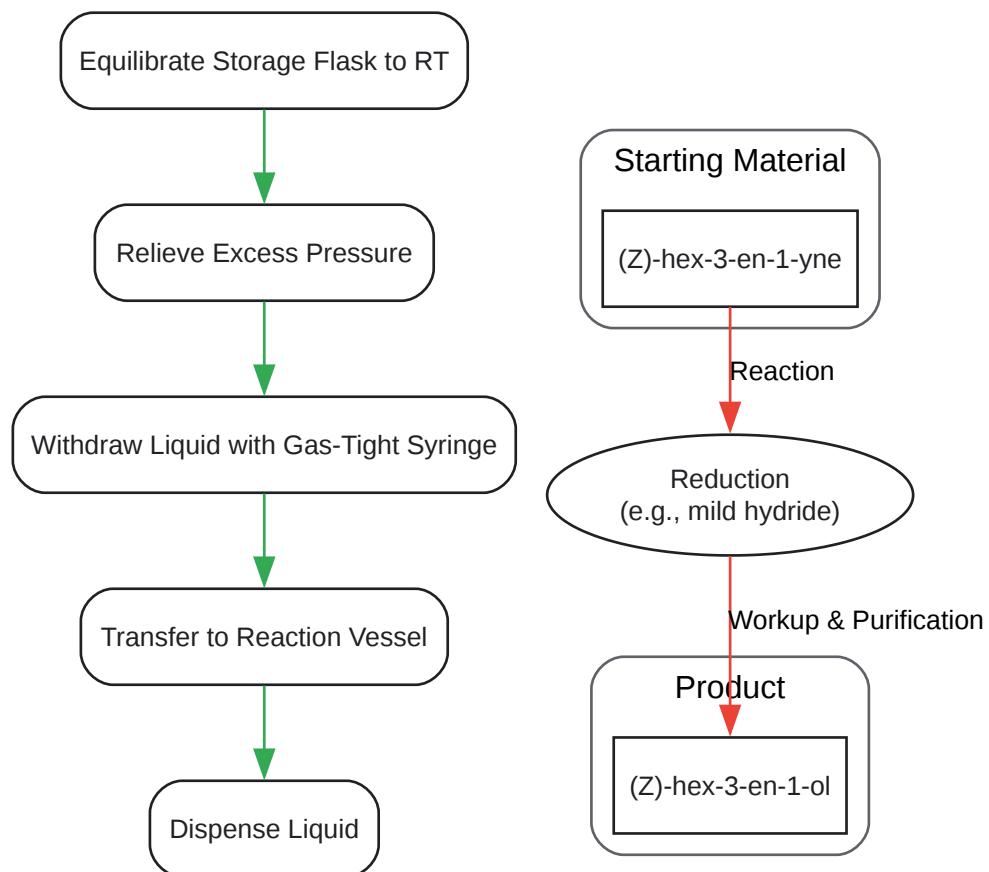
This protocol describes how to safely transfer a specific volume of the liquid compound from its storage container to a reaction vessel.

Materials:

- Schlenk flask containing **(Z)-hex-3-en-1-yne**
- Dry, gas-tight syringe with a long needle
- Reaction flask under an inert atmosphere
- Argon or nitrogen gas source

Procedure:

- Ensure the reaction flask is properly set up under a positive pressure of inert gas.
- Remove the storage flask from the freezer and allow it to warm to room temperature in a desiccator to prevent condensation.
- Pierce the septum of the storage flask with a needle connected to a bubbler to relieve any excess pressure.
- Using a dry, gas-tight syringe with a long needle, pierce the septum of the storage flask.
- Slowly draw the desired volume of liquid into the syringe. It is good practice to draw a small amount of inert gas into the syringe on top of the liquid to act as a buffer.
- Withdraw the syringe and quickly insert the needle into the septum of the reaction flask.
- Dispense the liquid into the reaction flask.
- Rinse the syringe with a suitable dry solvent if necessary.



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